

An In-depth Technical Guide to 4-Nitroindoline: Synthesis, Characterization, and Biological Context

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Compound of Interest

Compound Name: 4-Nitroindoline

Cat. No.: B1317209

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: Direct scientific literature on the specific discovery, detailed history, and biological activity of **4-nitroindoline** is notably scarce. The compound is frequently conflated with the more extensively researched 4-nitroindole. This guide provides the available information on **4-nitroindoline** and supplements it with data from closely related compounds to offer a comprehensive technical context. All information not directly pertaining to **4-nitroindoline** is explicitly identified.

Introduction and Historical Context

The indoline scaffold is a core structural motif in numerous natural products and synthetic compounds with significant medicinal value. Its derivatives are integral to the development of drugs for a range of diseases, including cancer and cardiovascular conditions, and they often serve as antibacterial and anti-inflammatory agents. The introduction of a nitro group onto this scaffold, as in **4-nitroindoline**, is of particular interest in medicinal chemistry. The nitro group is a versatile functional group that can be a pharmacophore itself or a precursor for other functionalities, such as an amino group, through reduction.

While a definitive "discovery" paper for **4-nitroindoline** is not readily available in the published literature, its existence as a chemical intermediate is acknowledged. A 2010 patent (CN101823992A) details a method for its preparation and mentions several other synthetic

routes, suggesting its synthesis has been known for some time, likely as an intermediate in the synthesis of 4-nitroindole or other substituted indolines.

Synthesis of 4-Nitroindoline and Related Compounds

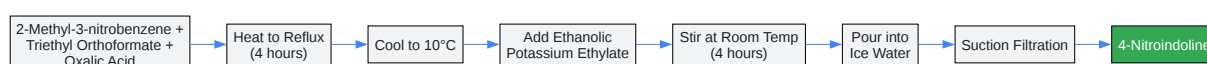
The synthesis of **4-nitroindoline** can be approached through various methods. Below are detailed protocols for a modern synthesis of **4-nitroindoline** and a historical method for the synthesis of the related 4-nitroindole, which likely proceeds through an indoline intermediate.

A modern synthesis of **4-nitroindoline** is described in Chinese patent CN101823992A. This method starts from 2-methyl-3-nitrobenzene and proceeds to form the indoline ring.

Experimental Protocol:

- **Reaction Setup:** In a reaction flask, add 2-methyl-3-nitrobenzene (76g), triethyl orthoformate (115g), and oxalic acid (70g).
- **Heating and Reflux:** Heat the mixture to reflux and maintain for 4 hours.
- **Cooling and Base Addition:** Cool the reaction mixture to 10°C. Slowly add an ethanolic solution of potassium ethylate (80g of solution containing 51g of potassium ethylate).
- **Reaction Continuation:** Continue the reaction at room temperature for an additional 4 hours.
- **Precipitation:** Pour the reaction solution into ice water to precipitate the solid product.
- **Isolation:** Collect the solid by suction filtration. The resulting solid is **4-nitroindoline** (66g, 81.4% yield).[1]

Logical Workflow for the Synthesis of 4-Nitroindoline



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Caption: Workflow for the synthesis of **4-nitroindoline**.

The synthesis of nitroindoles was described by Parmerter, Cook, and Dixon in 1958. This method involves a Fischer indole synthesis followed by hydrolysis and decarboxylation. The cyclization step is believed to proceed via an indoline-like intermediate which then aromatizes. A common modern practice is to synthesize the indoline, nitrate it, and then dehydrogenate it to the indole. The dehydrogenation of indoline to indole is a known process, for example, catalyzed by cytochrome P450 enzymes.

Experimental Protocol (Hypothetical for **4-Nitroindoline** to 4-Nitroindole):

- Reaction Setup: Dissolve **4-nitroindoline** in a suitable solvent such as quinoline.
- Addition of Dehydrogenating Agent: Add a dehydrogenating agent, for example, palladium on carbon (Pd/C) or copper oxide.
- Heating: Reflux the mixture for a period of 2-4 hours.
- Workup: After cooling, the mixture would be diluted with a solvent like ethanol, and the catalyst would be removed by filtration.
- Purification: The crude product would be purified by recrystallization from a suitable solvent system (e.g., dilute ethanol) to yield 4-nitroindole.

Physicochemical and Spectroscopic Data

Specific, experimentally-derived quantitative data for **4-nitroindoline** is not readily available in peer-reviewed literature. However, data for the closely related compounds, 4-nitroindole and 4-nitroaniline, can provide an estimation of expected properties and spectral characteristics.

Table 1: Physicochemical Properties of 4-Nitroindole and 4-Nitroaniline

| Property | 4-Nitroindole | 4-Nitroaniline |
|-------------------|---|---|
| CAS Number | 4769-97-5[2][3] | 100-01-6[1][4] |
| Molecular Formula | C ₈ H ₆ N ₂ O ₂ | C ₆ H ₆ N ₂ O ₂ |
| Molecular Weight | 162.15 g/mol | 138.12 g/mol [1][4] |
| Melting Point | 205-207 °C[2] | 146-149 °C[1] |
| Appearance | Yellow Granular Powder | Yellow Crystalline Powder |

Table 2: Spectroscopic Data for 4-Nitroindole and 4-Nitroaniline

| Spectroscopic Data | 4-Nitroindole | 4-Nitroaniline |
|--|--|---|
| ¹ H NMR (DMSO-d ₆ , ppm) | 12.0 (s, 1H, NH), 8.08 (d, 1H), 7.93 (d, 1H), 7.79 (t, 1H), 7.24 (t, 1H), 7.08 (m, 1H) | 7.98 (d, 2H), 6.64 (d, 2H) |
| IR (KBr, cm ⁻¹) | Data not readily available in peak list format. | ~3464 (N-H stretch), 1639 (N- H bend), 1506 (N=O stretch)[5] |
| Mass Spec (m/z) | 162 (M ⁺)[6] | 139 (M+H) ⁺ , fragments at 107, 92, 80[7] |

Note: The ¹H NMR data for **4-nitroindoline** would be expected to show aliphatic proton signals for the C2 and C3 positions, likely in the range of 3.0-4.0 ppm, in addition to the aromatic protons.

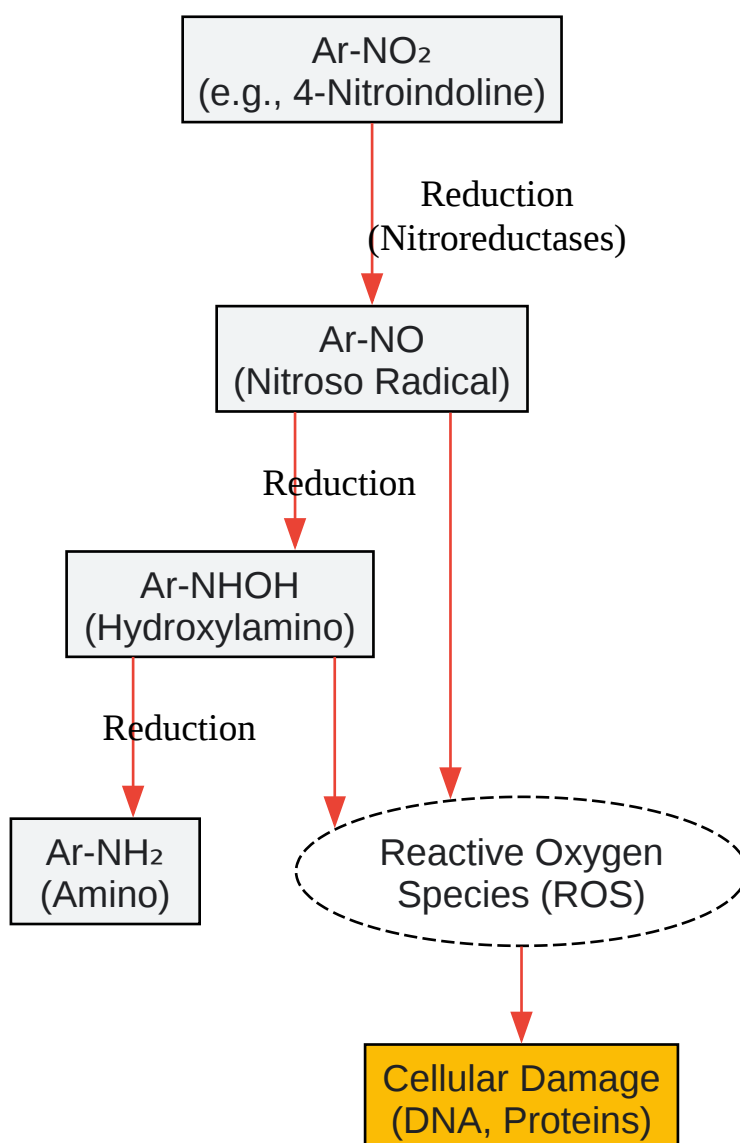
Biological Activity and Applications

There is no specific biological activity or signaling pathway data reported for **4-nitroindoline** itself. However, the broader classes of nitroaromatic compounds and indoline derivatives are of significant interest in drug discovery.

Nitro-containing compounds exhibit a wide spectrum of biological activities, including antibacterial, antifungal, anticancer, and antiparasitic effects.[8] The nitro group is a strong electron-withdrawing group that can influence the electronic properties of the molecule,

facilitating interactions with biological targets.[8] A common mechanism of action for nitroaromatic compounds, particularly in hypoxic environments like those found in solid tumors or anaerobic bacteria, is their bioreduction to form reactive nitroso, hydroxylamino, and amino derivatives. These reactive species can induce cellular damage through oxidative stress and covalent modification of macromolecules like DNA and proteins.

Potential Bioactivation Pathway of a Nitroaromatic Compound



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Caption: Generalized bioactivation pathway for nitroaromatic compounds.

4-Nitroindoline is primarily considered a chemical intermediate. Its value lies in its potential for derivatization. The indoline core provides a versatile scaffold, and the nitro group at the 4-position can be:

- Reduced: to form 4-aminoindoline, which can then be used in a variety of coupling reactions to build more complex molecules.
- Retained: as a pharmacophore in the final compound, leveraging the biological activities associated with the nitro group.

Derivatives of the closely related 4-nitroindole have been investigated as antagonists for serotonin receptors, such as the 5-HT_{2A} receptor, which are targets for neuropsychiatric disorders.[9] Other nitroindole derivatives have been explored as anticancer agents.

Conclusion

4-Nitroindoline is a valuable chemical intermediate, yet it remains a poorly characterized molecule in its own right within the public domain of scientific literature. Its synthesis has been described, but a detailed history of its discovery and a thorough investigation of its physicochemical properties and biological activities are lacking. The true value of **4-nitroindoline** for researchers, scientists, and drug development professionals lies in its potential as a building block for the synthesis of a diverse range of more complex and biologically active molecules. Future research is needed to fully elucidate the properties of this compound and to explore its potential applications in medicinal chemistry and materials science.

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